

Essential Safety and Disposal Guide for S 24795

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Compound of Interest

Compound Name: S 24795

Cat. No.: B1663712

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This document provides critical safety, handling, and disposal information for **S 24795**, a partial agonist of the $\alpha 7$ nicotinic acetylcholine receptor (nAChR), identified chemically as 2-[2-(4-Bromophenyl)-2-oxoethyl]-1-methylpyridinium iodide. This guidance is intended for researchers, scientists, and drug development professionals to ensure the safe management of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **S 24795** is presented below.

Property	Value
Chemical Name	2-[2-(4-Bromophenyl)-2-oxoethyl]-1-methylpyridinium iodide
Molecular Formula	C ₁₄ H ₁₃ BrINO
Molecular Weight	418.07 g/mol
Appearance	White to light brown solid powder
Purity	≥98% (HPLC)
Solubility	Soluble in H ₂ O to 1 mg/mL (with warming)
Storage	Store at +4°C

Disposal Procedures

As a precautionary measure, **S 24795** should be handled as a hazardous chemical. Disposal must adhere to all applicable federal, state, and local regulations.

Immediate Steps for Disposal:

- **Avoid Environmental Release:** Do not dispose of **S 24795** down the drain or in regular waste streams.^{[1][2][3]}
- **Containerization:** Place waste material in a clearly labeled, sealed, and suitable container for chemical waste.
- **Waste Collection:** Arrange for disposal by a licensed hazardous waste management company.

Spill Management:

- **Small Spills:** In the event of a small spill, carefully sweep up the solid material, avoiding dust formation, and place it in a designated hazardous waste container.^[1] The affected area should then be cleaned with an appropriate solvent.
- **Large Spills:** For larger spills, evacuate the area and ensure adequate ventilation. Prevent the material from entering drains or waterways.^{[1][2]} Contact your institution's environmental health and safety department for guidance on cleanup and disposal.

Experimental Protocol: Electrophysiological Recording in Hippocampal Slices

The following is a detailed methodology for studying the effect of **S 24795** on synaptic transmission in the hippocampus, based on published research.^[4]

1. Preparation of Hippocampal Slices:

- Adult mice are anesthetized and decapitated.
- The brain is rapidly removed and placed in ice-cold artificial cerebrospinal fluid (aCSF) with a specific ionic composition.
- Transverse hippocampal slices (e.g., 400 μm thick) are prepared using a vibratome.

- Slices are allowed to recover in oxygenated aCSF at room temperature for at least 1 hour before recording.

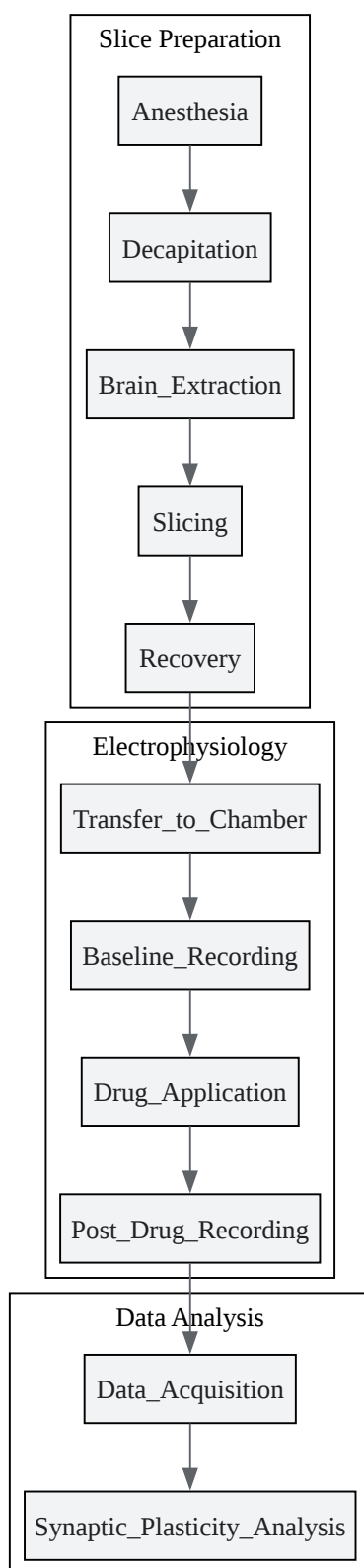
2. Electrophysiological Recording:

- A single slice is transferred to a recording chamber and continuously perfused with oxygenated aCSF.
- Field excitatory postsynaptic potentials (fEPSPs) are recorded from the CA1 stratum radiatum using a glass microelectrode.
- Synaptic responses are evoked by stimulating the Schaffer collateral-commissural pathway.

3. Application of **S 24795**:

- A stable baseline of fEPSPs is recorded for a set period (e.g., 20 minutes).
- **S 24795** is then bath-applied at the desired concentration (e.g., 3 μ M) by adding it to the perfusing aCSF.^[4]
- The effects of **S 24795** on synaptic transmission and plasticity (e.g., long-term potentiation) are then recorded and analyzed.

Experimental Workflow Diagram:



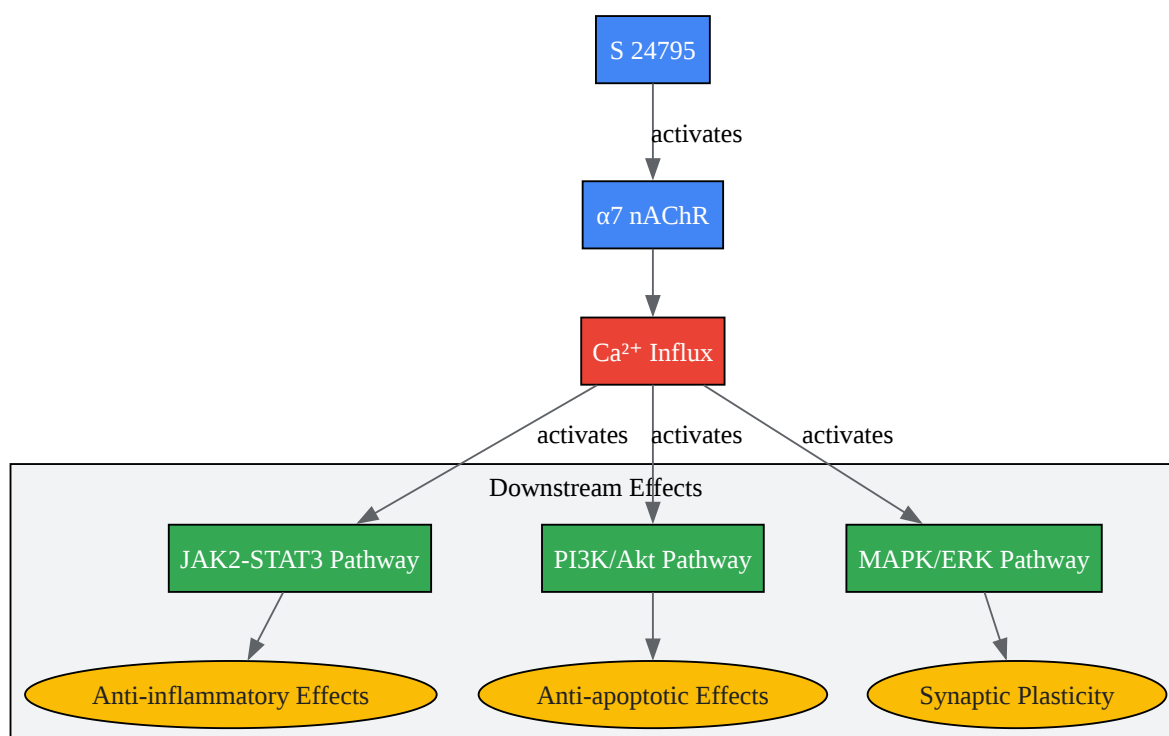
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Caption: Workflow for assessing the electrophysiological effects of **S 24795** on mouse hippocampal slices.

Signaling Pathway

S 24795 is a partial agonist of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR), a ligand-gated ion channel.[5][6][7] Activation of this receptor by an agonist like **S 24795** leads to an influx of cations, primarily Ca^{2+} , which in turn triggers various downstream signaling cascades.

$\alpha 7$ nAChR Signaling Diagram:



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Caption: Simplified signaling pathway initiated by the activation of the $\alpha 7$ nAChR by **S 24795**.

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